

# Dimethylethoxysilane safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Dimethylethoxysilane

Cat. No.: B079849

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An In-depth Technical Guide to **Dimethylethoxysilane**: Safety and Handling for Laboratory Professionals

## Introduction

**Dimethylethoxysilane** (CAS No: 14857-34-2), also known as ethoxydimethylsilane, is an organosilicon compound utilized as a chemical intermediate in various research and industrial applications.<sup>[1][2]</sup> Its high reactivity and specific physical properties, particularly its flammability and sensitivity to moisture, necessitate a thorough understanding of its hazards and strict adherence to safety protocols. This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety data, handling precautions, and emergency procedures to ensure its safe use in a laboratory setting.

## Chemical Identification and Properties

A summary of the key physical and chemical properties of **dimethylethoxysilane** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
CAS Number	14857-34-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>4</sub> H <sub>12</sub> OSi	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	104.22 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Colorless Liquid	<a href="#">[1]</a> <a href="#">[8]</a>
Boiling Point	54-55 °C	<a href="#">[4]</a> <a href="#">[9]</a>
Density	0.750 - 0.758 g/cm <sup>3</sup>	<a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Vapor Pressure	172.5 mmHg @ 20 °C	<a href="#">[10]</a>
Flash Point	-5 °C to 15 °C	<a href="#">[4]</a> <a href="#">[9]</a>
Stability	Stable under normal conditions; decomposes in contact with moist air or water. <a href="#">[1]</a> <a href="#">[3]</a>	<a href="#">[1]</a> <a href="#">[3]</a>

## Hazard Identification and Classification

**Dimethylethoxysilane** is classified as a hazardous substance. It is crucial to understand these hazards to implement appropriate safety measures.[\[10\]](#)

Hazard Category	Classification	Key Points
Flammability	Highly Flammable Liquid and Vapor (GHS Category 2)[1]	Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[3][8] Keep away from heat, sparks, open flames, and hot surfaces.[1][3]
Eye Damage/Irritation	Causes Serious Eye Irritation (GHS Category 2A)[1][3]	Contact can cause significant irritation.[1][10]
Skin Corrosion/Irritation	Causes Skin Irritation (GHS Category 2)[3]	May cause skin irritation upon contact.[1][10]
Specific Target Organ Toxicity (Single Exposure)	May Cause Respiratory Irritation (GHS Category 3)[3][11]	Inhalation of vapors may irritate the respiratory tract.[1][10]
Reactivity Hazards	Reacts with water, moisture, and other incompatible materials.[1][3]	Decomposes in contact with moist air or water to liberate ethanol.[1] This reaction can be catalyzed by platinum, iron salts, and other Lewis acids to generate flammable hydrogen gas.[1]

## Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is mandatory to mitigate the risks associated with **dimethylethoxysilane**.

## Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood to prevent the accumulation of vapors.[1] Local exhaust ventilation should be used at the site of chemical release.[8]

- Ignition Sources: Eliminate all sources of ignition, including open flames, sparks, and hot surfaces.[3][8] Use explosion-proof electrical, ventilating, and lighting equipment.[1][3]
- Grounding: All containers and transfer equipment must be properly grounded and bonded to prevent static electricity discharge, which can ignite vapors.[1][3]
- Safety Equipment: Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1][3]

## Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **dimethylethoxysilane**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles.[1] [10] A face shield may be required for splash hazards.[8]	Protects against splashes and vapors, preventing serious eye irritation. Contact lenses should not be worn.[1]
Hand Protection	Neoprene or nitrile rubber gloves.[1]	Provides a barrier against skin contact and irritation.
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.[1] For larger quantities or higher risk, chemical-resistant aprons or suits may be necessary.	Prevents accidental skin contact. Contaminated clothing should be removed immediately and laundered before reuse.[1][8]
Respiratory Protection	A NIOSH-certified organic vapor (black cartridge) respirator is recommended where inhalation exposure may occur.[1][10]	Protects against respiratory tract irritation from vapors, especially if engineering controls are insufficient.[8]

## Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3][8]

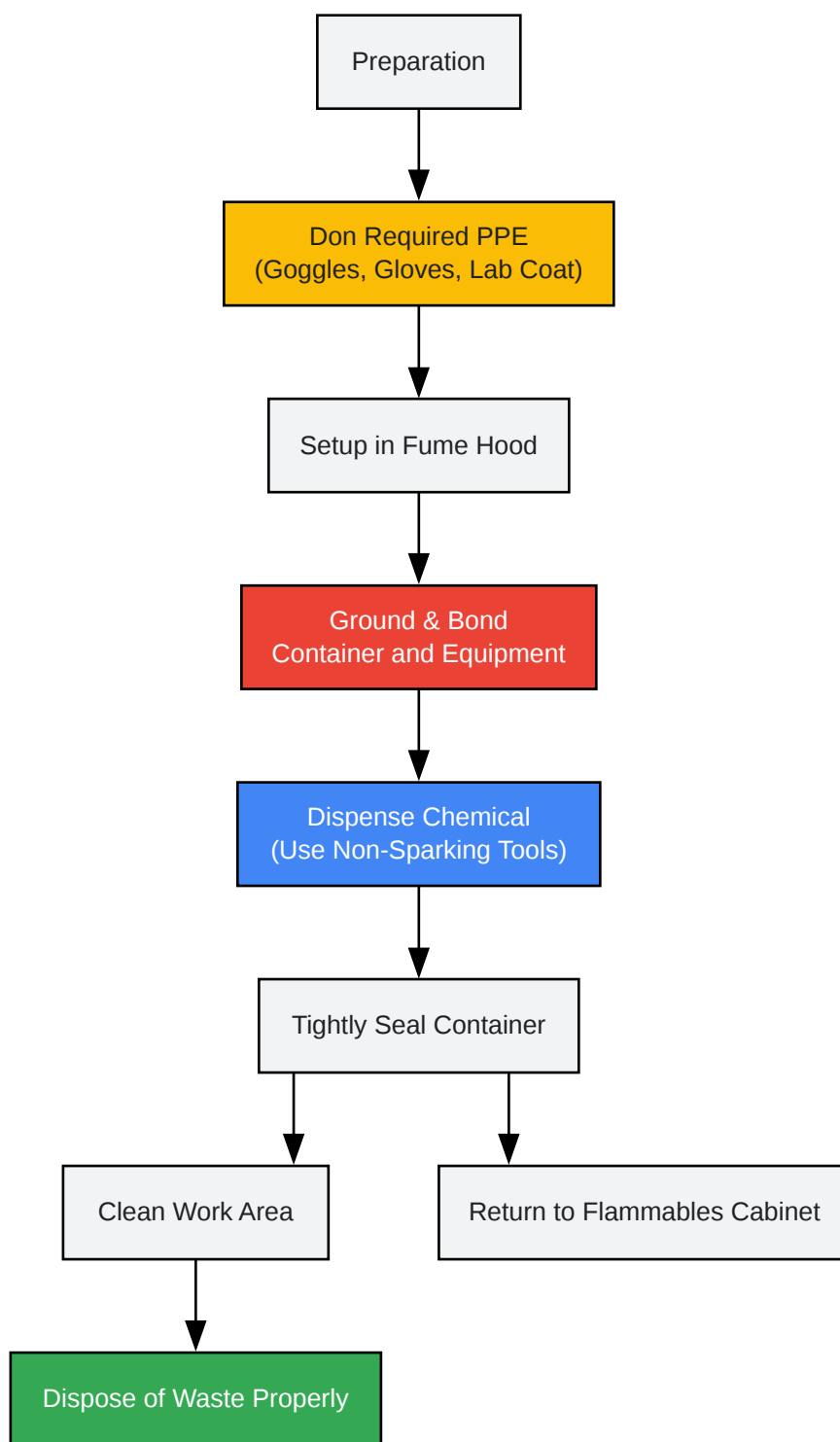
- Keep away from heat, sparks, and open flames.[1] The storage area should be a designated flammables area.[3]
- Store away from incompatible materials such as oxidizing agents, acids, bases, water, and moisture.[1][3]
- Due to its low boiling point, sealed containers may build up pressure. Check for bulging containers and vent periodically if necessary.[10]

## Experimental and Handling Workflows

The following diagrams illustrate logical workflows for handling and emergency response. These are not experimental protocols for synthesis but rather safety-focused procedural workflows.

### Standard Handling Protocol Workflow

This workflow outlines the standard procedure for safely handling **dimethylethoxysilane** in a laboratory setting.

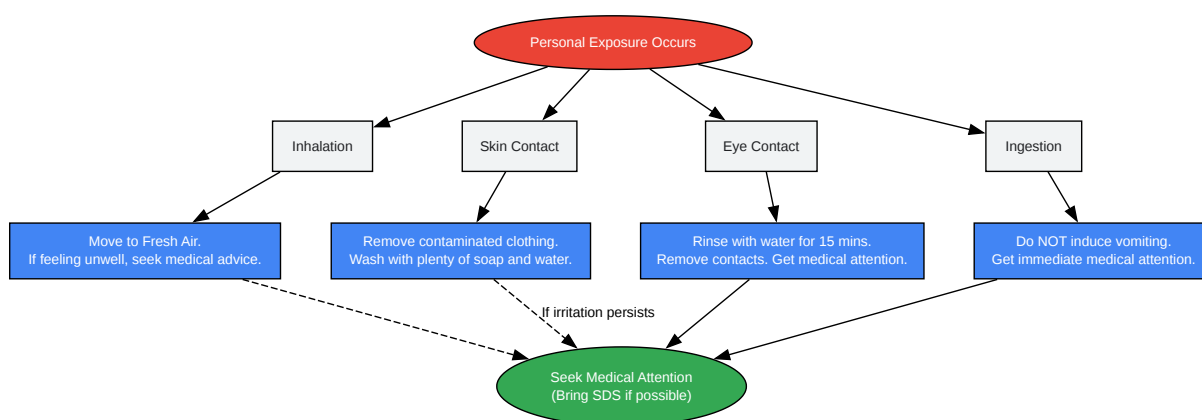


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Caption: Standard protocol for handling **dimethylethoxysilane**.

## Emergency Response for Personal Exposure

This diagram shows the immediate steps to take in case of accidental personal exposure.

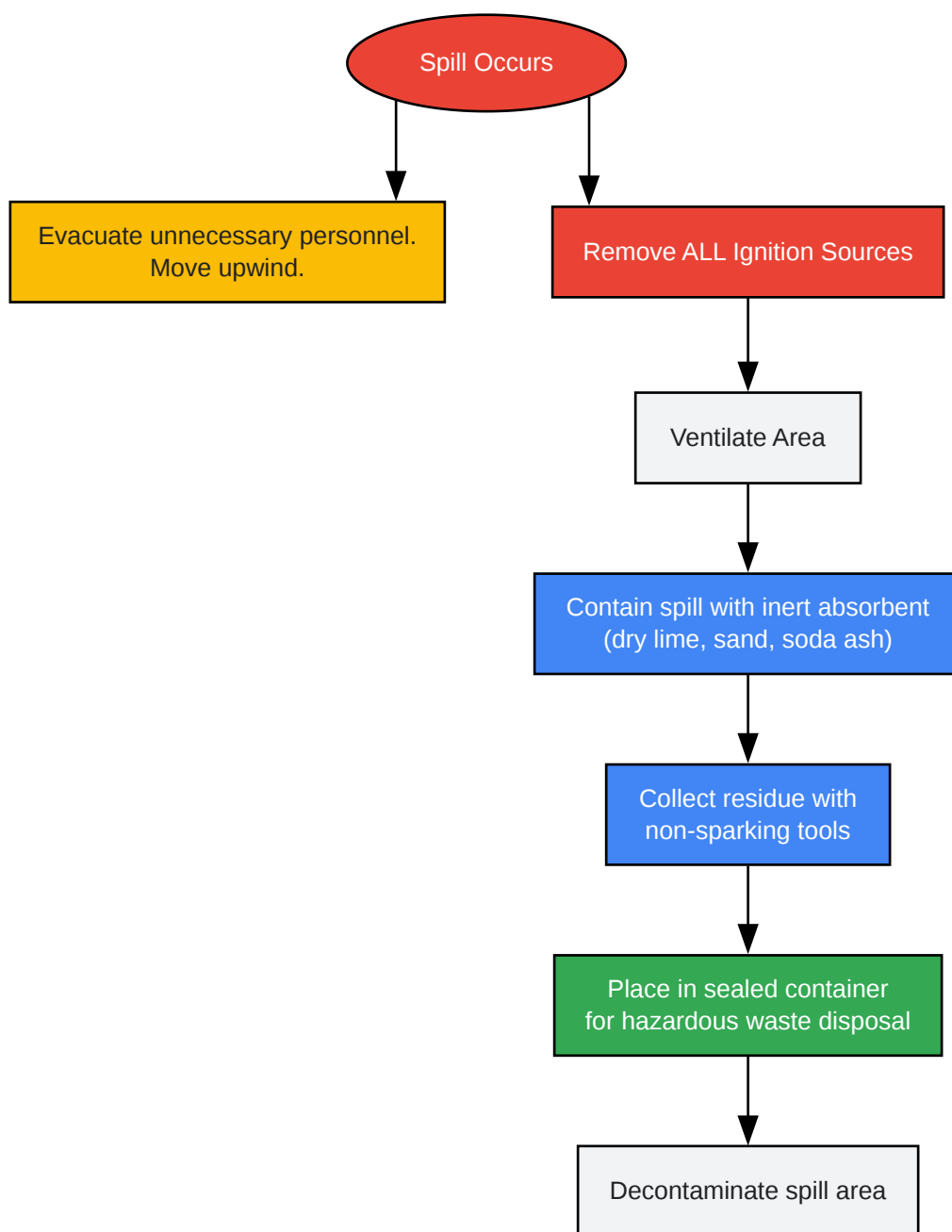


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Caption: First aid procedures for personal exposure incidents.

## Accidental Spill Response Workflow

This workflow details the procedure for managing a spill of **dimethylethoxysilane**.



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Caption: Logical workflow for responding to an accidental spill.

## Emergency Procedures

### First Aid Measures

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.<sup>[1]</sup> If the person feels unwell, seek medical advice.<sup>[1]</sup>



- Skin Contact: Immediately remove all contaminated clothing.[10] Wash the affected area with plenty of soap and water.[1]
- Eye Contact: Immediately flush the eyes thoroughly with water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Continue rinsing and get medical attention.[1]
- Ingestion: Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[1] Get immediate medical advice/attention.[1]

## Fire-Fighting Measures

**Dimethylethoxysilane** is a highly flammable liquid and presents a significant fire hazard.[1][10]

Extinguishing Media	Details
Suitable Media	Water spray or fog, alcohol-resistant foam, carbon dioxide (CO <sub>2</sub> ), dry chemical.[1][10]
Unsuitable Media	Using a solid stream of water may not be effective.[8]
Specific Hazards	Vapors are heavier than air and may form explosive mixtures.[3][12] Containers may explode when heated.[3][8] Hazardous combustion products include carbon oxides (CO, CO <sub>2</sub> ) and silicon dioxide.[3][10]
Protective Actions	Firefighters should wear full protective equipment, including a self-contained breathing apparatus (SCBA).[3][12] Use water spray to cool fire-exposed containers.[1][8]

## Accidental Release Measures

- Personal Precautions: Eliminate all possible sources of ignition and use special care to avoid static electric charges.[1] Ensure adequate ventilation.[12] Avoid contact with skin and eyes and do not breathe vapors.[1]

- Environmental Precautions: Prevent the substance from entering sewers or public waters.[1]
- Containment and Cleanup: Contain spills with dikes or absorbents like dry lime, sand, or soda ash.[1][8] Use non-sparking tools to collect the absorbed material and place it into an appropriate, covered container for disposal as hazardous waste.[1][3][8]

## Toxicology and Health Effects

- Acute Effects: Exposure can cause serious eye irritation, skin irritation, and respiratory tract irritation.[1][3][10] Inhalation of high vapor concentrations may lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.[3]
- Chronic Effects: The material decomposes on contact with water to liberate ethanol.[1] Prolonged or repeated exposure may lead to chronic effects associated with ethanol, which can affect the central nervous system and liver.[1][10]

## Stability and Reactivity

- Reactivity: The material decomposes slowly when it comes into contact with moist air or water, which results in the liberation of ethanol.[1] The presence of platinum, platinum and iron salts, or other Lewis acids can lead to the generation of flammable hydrogen gas if moisture is present.[1]
- Chemical Stability: The substance is stable under normal, dry storage conditions.[1][3]
- Conditions to Avoid: Heat, open flames, sparks, and exposure to moist air or water are conditions to be avoided.[1][3]
- Incompatible Materials: Avoid contact with oxidizing agents, acids, and bases.[1][3]

## Conclusion

**Dimethylethoxysilane** is a valuable chemical intermediate that can be used safely when its hazards are understood and respected. The implementation of robust engineering controls, consistent use of appropriate personal protective equipment, and strict adherence to the handling and emergency protocols outlined in this guide are paramount for ensuring the safety

of all laboratory personnel. Always refer to the most current Safety Data Sheet (SDS) from your supplier before use.

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